

Application Notes and Protocols for Cartap in the Control of Potato Beetles

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Compound of Interest

Compound Name: *Cartap*

Cat. No.: *B107815*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the recommended use of **Cartap** for the control of potato beetles (*Leptinotarsa decemlineata*), drawing from available scientific literature and manufacturer guidelines. The information is intended to guide experimental design and application in a research and development context.

Introduction

Cartap, typically available as **Cartap** hydrochloride, is a broad-spectrum insecticide derived from nereistoxin, a natural toxin.^[1] It is effective against a range of chewing and sucking insect pests, including the Colorado potato beetle, a significant defoliator of potato crops.^{[1][2]} Understanding the appropriate dosage, application timing, and mode of action is critical for its effective and responsible use in pest management strategies.

Recommended Dosage and Application Rates

The recommended dosage of **Cartap** for controlling potato beetles can vary depending on the specific product formulation (e.g., Soluble Powder - SP), the severity of the infestation, and local agricultural regulations. The following table summarizes recommended application rates based on available data.

Product Formulation	Application Rate (per Hectare)	Application Rate (per 100L Water)	Maximum Application Rate (per Hectare)	Notes
Cartap Hydrochloride 50% SP	0.5 - 1.0 kg[1]	-	-	General recommendation for potato beetles.
Cartap Hydrochloride 50% SP	1000 g[2]	-	-	Dosage used in a field study demonstrating high efficacy.[2]

Note: Always consult the specific product label for the most accurate and legally compliant dosage information for your region.

Experimental Protocols

The following protocols are generalized from standard insecticide efficacy trial methodologies and can be adapted for laboratory, greenhouse, and field evaluation of **Cartap** against the Colorado potato beetle.

Laboratory Bioassay Protocol (Leaf Dip Method)

This protocol is designed to determine the dose-response relationship and calculate lethal concentration (e.g., LC50) values for **Cartap** against potato beetle larvae.

Materials:

- **Cartap** hydrochloride (analytical or technical grade)
- Distilled water
- Surfactant (e.g., Triton X-100)
- Potato plants (untreated with insecticides)

- Petri dishes or ventilated containers
- Filter paper
- Fine paintbrush
- Colorado potato beetle larvae (e.g., 2nd or 3rd instar)

Procedure:

- **Preparation of Test Solutions:** Prepare a stock solution of **Cartap** hydrochloride in distilled water. From this stock, create a series of serial dilutions to achieve a range of desired concentrations. Add a non-ionic surfactant (e.g., 0.01% v/v) to each solution to ensure even leaf coverage. A control solution should be prepared with distilled water and surfactant only.
- **Leaf Treatment:** Excise healthy, similar-sized potato leaves. Dip each leaf into a test solution for a uniform duration (e.g., 10-20 seconds). Allow the leaves to air dry completely on a clean, non-absorbent surface.
- **Experimental Setup:** Place a piece of moistened filter paper in the bottom of each petri dish to maintain humidity. Once dry, place one treated leaf in each dish.
- **Insect Infestation:** Using a fine paintbrush, carefully transfer a known number of potato beetle larvae (e.g., 10-20) onto the treated leaf in each petri dish.
- **Incubation:** Maintain the petri dishes in a controlled environment chamber with appropriate temperature (e.g., $25 \pm 2^{\circ}\text{C}$), humidity (e.g., 60-70% RH), and photoperiod (e.g., 16:8 L:D).
- **Data Collection:** Assess larval mortality at regular intervals (e.g., 24, 48, and 72 hours) after infestation. Larvae that are unable to move when prodded with a fine brush are considered dead.
- **Data Analysis:** Correct for control mortality using Abbott's formula. Perform probit analysis or log-logistic regression to determine the LC50 and LC90 values.

Field Trial Protocol

This protocol outlines a method for evaluating the efficacy of **Cartap** under field conditions.

Materials:

- **Cartap** hydrochloride formulation (e.g., 50% SP)
- Knapsack sprayer or other suitable application equipment
- Plot markers
- Data collection sheets

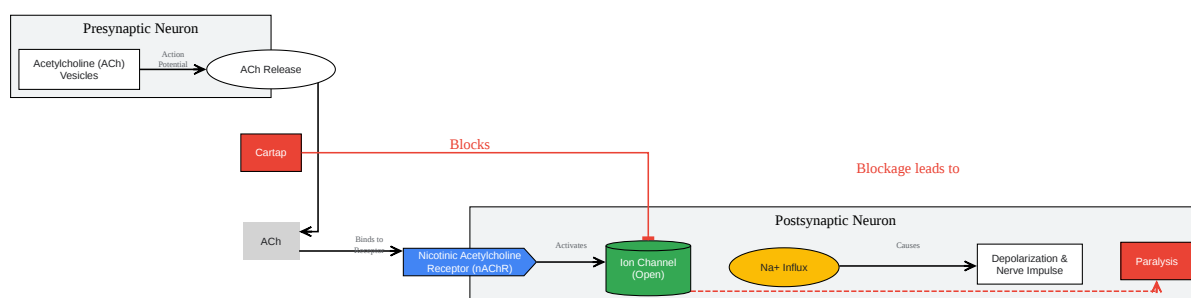
Procedure:

- **Experimental Design:** Establish a randomized complete block design with a minimum of four replicates per treatment. Include an untreated control plot in each block. Plot size should be sufficient to minimize spray drift between plots.
- **Application Timing:** Apply **Cartap** when the majority of the potato beetle population is in the early larval stages (1st to 3rd instar), as they are generally more susceptible to insecticides.
- **Spray Preparation and Application:** Prepare the **Cartap** spray solution according to the desired application rate (e.g., 1000 g/ha).^[2] Ensure thorough mixing of the product in water. Apply the spray uniformly to the potato foliage, ensuring complete coverage.
- **Data Collection:**
 - **Pre-treatment count:** Before application, count the number of potato beetle larvae and adults on a representative number of plants per plot (e.g., 10-20 plants).
 - **Post-treatment counts:** Conduct counts at set intervals after application (e.g., 3, 7, and 14 days) to assess the reduction in the beetle population.
 - **Foliage damage assessment:** Visually estimate the percentage of defoliation in each plot at each counting interval.
- **Data Analysis:** Calculate the percentage reduction in the pest population for each treatment compared to the untreated control. Analyze the data using appropriate statistical methods (e.g., ANOVA) to determine significant differences between treatments.

Mode of Action and Signaling Pathway

Cartap acts as a non-competitive blocker of the nicotinic acetylcholine receptor (nAChR) channel in the insect's central nervous system. This mode of action is distinct from neonicotinoids, which are nAChR agonists.

The following diagram illustrates the signaling pathway and the action of **Cartap**.

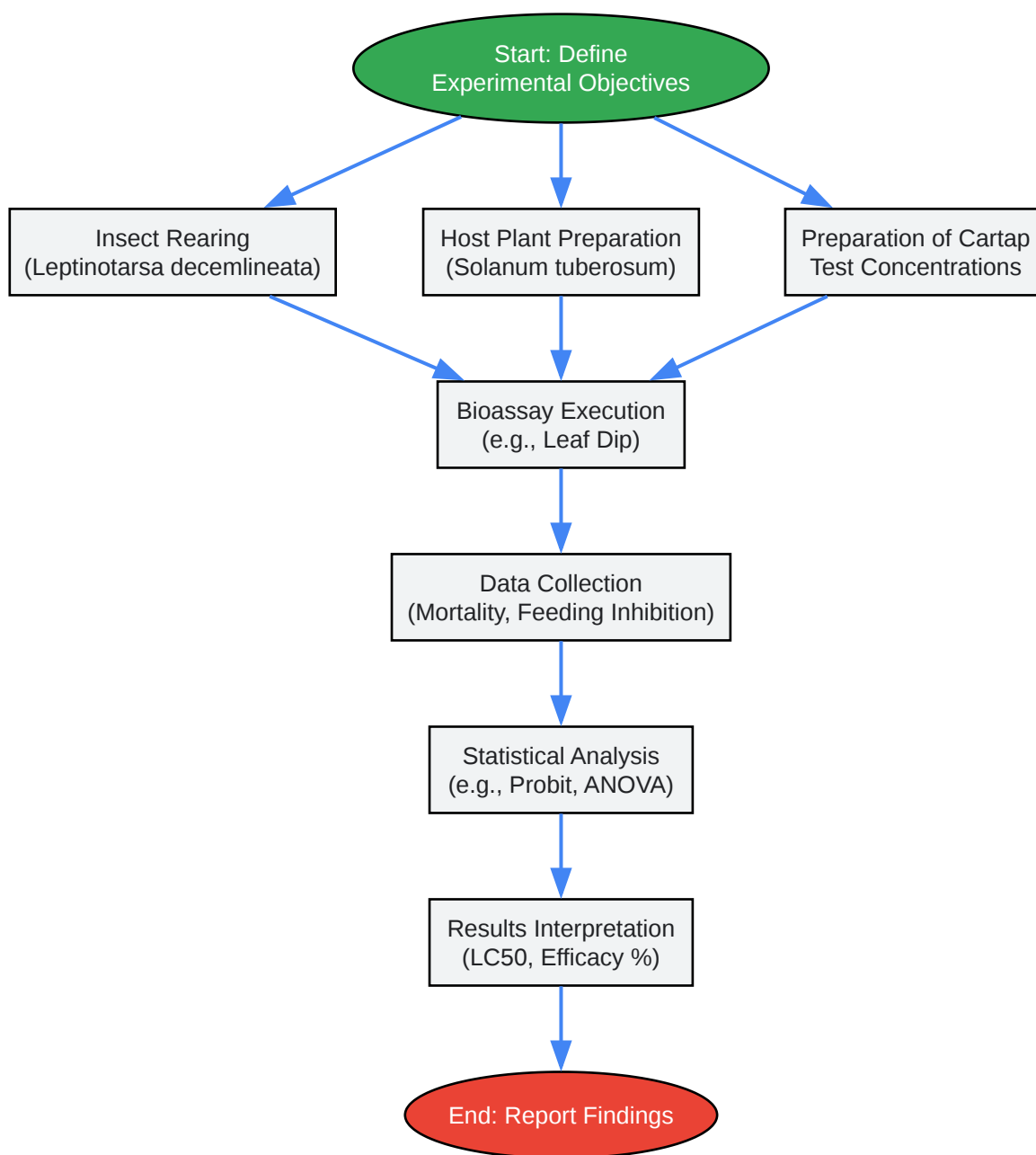


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***Cartap's** mode of action on the nAChR.*

Experimental Workflow

The following diagram illustrates a typical workflow for conducting an insecticide efficacy trial.



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Workflow for insecticide efficacy testing.

Quantitative Data Summary

The following table presents efficacy data from a field trial of **Cartap** hydrochloride against foliage-feeding beetles on potatoes.

Treatment	Dosage (g/ha)	Mean Beetle Population (per plant)	% Reduction Over Control
Cartap hydrochloride 50% SP	1000	0.7	85.41
Untreated Control	-	4.8	-
Data adapted from a field experiment on foliage feeding beetles.[2]			

Note: While a comprehensive dose-response curve for **Cartap** on *Leptinotarsa decemlineata* is not readily available in the public domain, the provided data demonstrates significant efficacy at the tested application rate. Further research to establish a detailed dose-response relationship is recommended.

Conclusion

Cartap hydrochloride is an effective insecticide for the control of potato beetles. For optimal results, it is recommended to apply **Cartap** during the early larval stages of the pest. The mode of action as a nicotinic acetylcholine receptor channel blocker provides an alternative to other insecticide classes, which can be a valuable component of an integrated pest management and insecticide resistance management strategy. The provided protocols offer a framework for the scientific evaluation of **Cartap**'s efficacy and can be adapted to specific research needs.

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References

- 1. Cartap Hydrochloride - Broad-spectrum systemic insecticide [News|Agripesticide [agripesticide.com]

- 2. pmhe.in [pmhe.in]
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